

Standard Operating Procedure: NCC-149

Handling and Disposal

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Compound of Interest

Compound Name: NCC-149

Cat. No.: B609493

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This document provides a comprehensive guide for the safe handling, inactivation, and disposal of **NCC-149**, a potent and selective inhibitor of the JNK signaling pathway. Adherence to these procedures is mandatory to ensure personnel safety and environmental compliance.

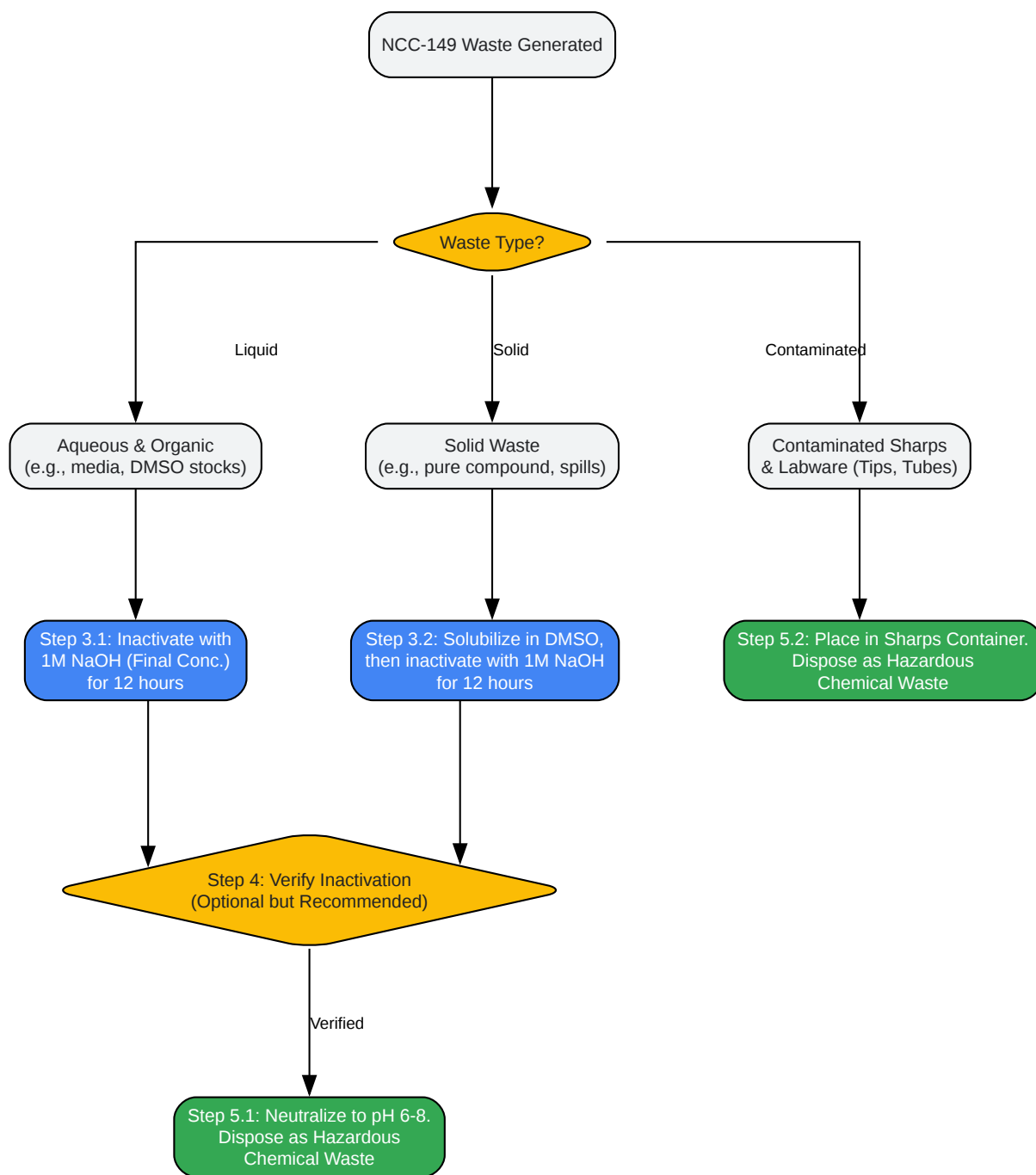
Safety Data Summary

All personnel must review the following safety information before handling **NCC-149**. This compound is a potent cytotoxic agent and requires handling under controlled laboratory conditions.

Property	Value	Notes
IUPAC Name	Fictional-N-(4-methylphenyl)-7-oxo-NCC-149	For internal reference only.
Molecular Weight	452.8 g/mol	-
Appearance	White to off-white crystalline solid	-
Solubility	>50 mg/mL in DMSO	Insoluble in aqueous solutions (<0.1 µg/mL).
LD50 (Oral, Rat)	15 mg/kg	Highly toxic. Avoid ingestion and inhalation.
Stability	Stable at -20°C for up to 24 months in DMSO.	Decomposes upon exposure to strong oxidizing agents or UV light.
Primary Hazard	Cytotoxic, Teratogenic	Suspected of damaging the unborn child.
Personal Protective Equipment (PPE)	Nitrile gloves, safety glasses, lab coat. Use a certified chemical fume hood for all manipulations.	

NCC-149 Disposal Workflow

The following workflow must be followed for the disposal of all forms of **NCC-149** waste. The primary goal is chemical inactivation before entering the standard hazardous waste stream.



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Caption: Decision workflow for the safe disposal of different **NCC-149** waste streams.

Step-by-Step Inactivation and Disposal Protocol

Objective: To chemically hydrolyze and inactivate **NCC-149** prior to final disposal.

3.1. Liquid Waste (Aqueous Media, Organic Stocks)

- Segregation: Collect all liquid waste containing **NCC-149** in a dedicated, clearly labeled, and sealed hazardous waste container made of compatible material (e.g., HDPE).
- Inactivation: Working in a chemical fume hood, slowly add a 10M NaOH stock solution to the waste container to achieve a final concentration of 1M NaOH.
- Incubation: Gently swirl the container to mix. Loosely cap the container to allow for off-gassing and let it stand in the fume hood for a minimum of 12 hours at room temperature.
- Neutralization: After incubation, slowly add concentrated HCl or a suitable acid to neutralize the solution to a pH between 6.0 and 8.0. Monitor the pH using test strips.
- Final Disposal: Ensure the container is tightly sealed, properly labeled as "Inactivated **NCC-149** Waste, Neutralized," and transfer it to the designated hazardous chemical waste storage area for collection.

3.2. Solid Waste (Expired Compound, Spill Cleanup)

- Solubilization: Carefully transfer the solid **NCC-149** waste into a compatible container. Add a minimal amount of DMSO to fully dissolve the solid.
- Inactivation: Once dissolved, proceed with the inactivation steps outlined in section 3.1, starting from step 2 (addition of 1M NaOH).

3.3. Contaminated Labware (Pipette Tips, Tubes, Plates)

- Segregation: Collect all non-sharp, contaminated labware in a dedicated, labeled hazardous waste bag.
- Disposal: Do not attempt to chemically inactivate these items. Dispose of the sealed bag directly into the designated hazardous chemical waste stream for incineration.

- Sharps: All contaminated needles, syringes, or other sharps must be placed directly into a certified sharps container for hazardous chemical waste.

Experimental Protocol: Inactivation Verification Assay

This optional High-Performance Liquid Chromatography (HPLC) assay can be used to confirm the complete degradation of **NCC-149** after the inactivation procedure.

Reagents and Materials:

Reagent/Material	Specification
Mobile Phase A	0.1% Formic Acid in Water (HPLC Grade)
Mobile Phase B	0.1% Formic Acid in Acetonitrile (HPLC Grade)
Analytical Column	C18 reverse-phase, 2.1 x 50 mm, 1.8 μ m
NCC-149 Standard	1 mg/mL stock in DMSO
Control Sample	NCC-149 waste sample before inactivation
Test Sample	NCC-149 waste sample after inactivation

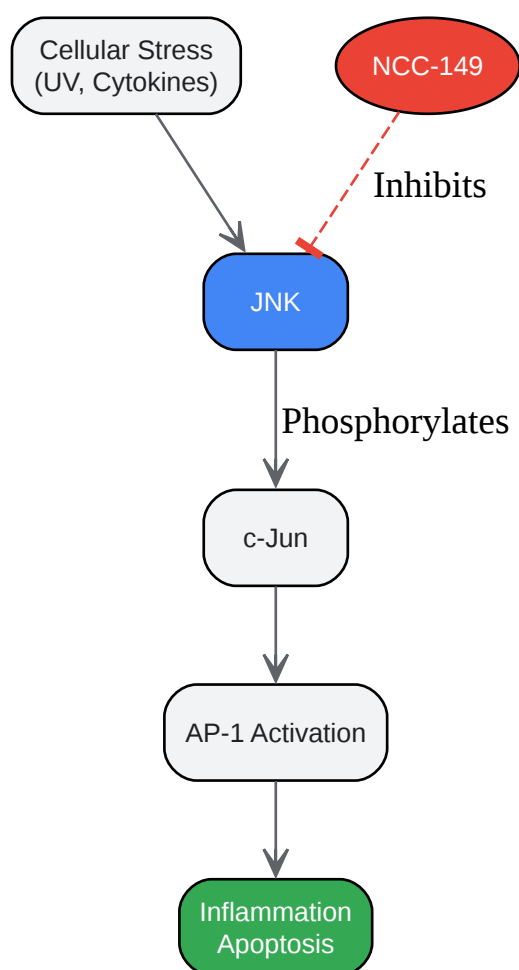
Methodology:

- Sample Preparation: Dilute the Control and Test samples 1:100 in a 50:50 mixture of Mobile Phase A and B. Prepare a 1 μ g/mL working solution of the **NCC-149** Standard.
- HPLC Conditions:
 - Flow Rate: 0.4 mL/min
 - Injection Volume: 2 μ L
 - Column Temperature: 40°C
 - Detection Wavelength: 254 nm

- Gradient: 5% B to 95% B over 5 minutes.
- Analysis: Run the **NCC-149** Standard to determine its retention time. Analyze the Control and Test samples. Successful inactivation is confirmed by the complete absence of the **NCC-149** peak in the Test Sample chromatogram.

Mechanism of Action: JNK Pathway Inhibition

NCC-149 is a selective ATP-competitive inhibitor of c-Jun N-terminal kinase (JNK). It prevents the phosphorylation of downstream substrates like c-Jun, thereby inhibiting the activation of transcription factors (e.g., AP-1) involved in inflammatory and apoptotic signaling.



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Caption: Simplified signaling pathway showing the inhibitory action of **NCC-149** on JNK.

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